

# "1-Pyrrol-1-ylbut-3-en-1-one" molecular weight and formula

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## Compound of Interest

Compound Name: 1-Pyrrol-1-ylbut-3-en-1-one

Cat. No.: B064414

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## An In-Depth Technical Guide on 1-Pyrrol-1-ylbut-3-en-1-one

This guide provides core technical data on the chemical compound **1-Pyrrol-1-ylbut-3-en-1-one**, including its molecular formula and weight. Due to the specific nature of this compound, detailed experimental protocols and its involvement in biological signaling pathways are not extensively documented in publicly available resources.

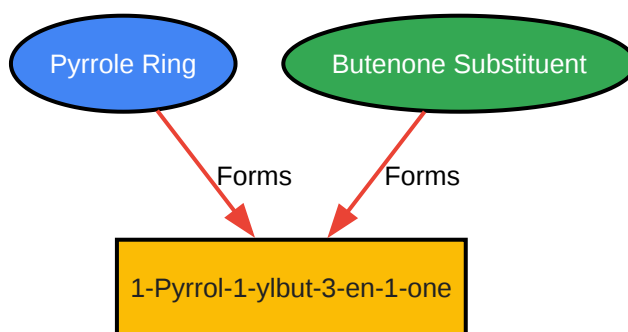
## Molecular Data

The fundamental molecular properties of **1-Pyrrol-1-ylbut-3-en-1-one** are summarized below.

Property	Value
Molecular Formula	C8H9NO
Molecular Weight	135.16 g/mol

## Structural Representation

The logical structure of **1-Pyrrol-1-ylbut-3-en-1-one**, illustrating the connectivity of its core components—the pyrrole ring and the butenone substituent—is depicted in the following diagram.



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